

# mechanical properties of furfuryl acrylate-based polymers

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Compound Name: Furfuryl acrylate

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## A Comparative Guide to the Mechanical Properties of **Furfuryl Acrylate**-Based Polymers

This guide provides a comprehensive comparison of the mechanical properties of **furfuryl acrylate**-based polymers against common petrochemical and bio-based alternatives. The data presented is intended for researchers, scientists, and drug development professionals to facilitate informed material selection for a variety of applications.

## Overview of Furfuryl Acrylate-Based Polymers

**Furfuryl acrylate**, derived from renewable furfural, is a monomer that can be polymerized to create bio-based plastics. These polymers are gaining attention as sustainable alternatives to traditional petroleum-based plastics. The presence of the furan ring in their structure imparts unique properties, including potential for self-healing and modification through Diels-Alder reactions. This guide focuses on the mechanical performance of these polymers in comparison to established materials.

## Comparative Mechanical Properties

The mechanical properties of polymers are highly dependent on their composition, molecular weight, and processing conditions. The following tables summarize the reported mechanical properties for **furfuryl acrylate**-based polymers and selected alternatives.

Table 1: Tensile Properties of Various Polymers

Polymer System	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)	Reference(s)
Furfuryl Acrylate-Based Polymers				
Poly(tetrahydrofurfuryl acrylate) (THFA) - C5	0.02	0.0002	14.61	[1]
Poly(tetrahydrofurfuryl acrylate) (THFA) - C9	0.05	0.00026	23.15	[1]
Poly(tetrahydrofurfuryl acrylate) (THFA) - C10	Not specified	0.00027	Not specified	[1]
Poly(furfuryl methacrylate) (PFMA) Adhesive	3.07 (Lap Shear)	Not specified	Not specified	[2]
Petrochemical-Based Alternatives				
Poly(methyl methacrylate) (PMMA)	47 - 79	2.2 - 3.8	1 - 30	[3][4]
Bis-GMA/TEGDMA Resin (unfilled)	26.7	2.26	Not specified	[5]
Bis-GMA/TEGDMA with 70% glass filler	18.6	4.59	Not specified	[5]
Bio-based and Biodegradable				

Alternatives

Poly(lactic acid) (PLA)	~54	3.4	Not specified	[6]
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Table 2: Compressive and Hardness Properties of Various Polymers

Polymer System	Compressive Strength (MPa)	Compressive Modulus (MPa)	Hardness (Shore D)	Reference(s)
Furfuryl Acrylate-Based Polymers				
Poly(tetrahydrofurfuryl acrylate) (THFA) - C9	Not specified	64.2	Not specified	[1]
Poly(tetrahydrofurfuryl acrylate) (THFA) - C10	Not specified	58.7	Not specified	[1]
Petrochemical-Based Alternatives				
Poly(methyl methacrylate) (PMMA)	85 - 110	Not specified	Not specified	[4]
Bis-GMA/TEGDMA Resin with 70% glass filler	66.6	Not specified	Not specified	[5]
Bio-based and Biodegradable Alternatives				
Polylactic Acid (PLA)	Not specified	Not specified	77	[7]
PLA with carbon fiber and graphene	Not specified	Not specified	84.5	[7]

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on ASTM standards.

## Tensile Testing (ASTM D638)

Objective: To determine the tensile properties of plastics, including tensile strength, Young's modulus, and elongation at break.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- Universal Testing Machine (UTM) with appropriate load cells.[\[8\]](#)
- Pneumatic or mechanical grips to securely hold the specimen.[\[8\]](#)
- Extensometer (contact or non-contact) for precise strain measurement.[\[8\]](#)

Specimen Preparation:

- Specimens are typically molded or machined into a "dumbbell" or "dog-bone" shape as specified in ASTM D638 (e.g., Type I, IV, or V).[\[8\]](#)[\[10\]](#)
- Specimens are conditioned at a standard temperature ( $23 \pm 2^{\circ}\text{C}$ ) and relative humidity ( $50 \pm 5\%$ ) for at least 40 hours prior to testing.[\[12\]](#)

Procedure:

- Measure the width and thickness of the narrow section of the specimen.
- Mount the specimen into the grips of the UTM, ensuring it is aligned with the direction of pull.
- Attach the extensometer to the gauge length of the specimen.
- Apply a tensile load at a constant rate of crosshead movement until the specimen fractures. The speed is specified by the standard and depends on the material (e.g., 5 mm/min for rigid plastics).[\[12\]](#)
- Record the force and elongation data throughout the test.

Calculations:

- Tensile Strength: The maximum stress the material can withstand before breaking.[11]
- Young's Modulus (Tensile Modulus): The slope of the initial linear portion of the stress-strain curve, representing the material's stiffness.[11]
- Elongation at Break: The percentage increase in length of the specimen at the point of fracture.[13]

## Hardness Testing (ASTM D2240 - Shore Durometer)

Objective: To determine the indentation hardness of plastics and elastomers.[14][15][16][17]

Apparatus:

- Durometer with a specific scale (e.g., Shore A for softer materials, Shore D for harder materials).

Specimen Preparation:

- Specimens should have a minimum thickness of 6.4 mm (0.25 inches) and a flat, smooth surface. Thinner specimens can be stacked to achieve the required thickness.[17]
- Specimens are conditioned under the same standard conditions as for tensile testing.[16]

Procedure:

- Place the specimen on a hard, flat surface.
- Hold the durometer vertically and press the indenter firmly onto the specimen surface.
- The hardness reading is taken within one second of firm contact.
- Take multiple readings at different locations on the specimen and calculate the average.

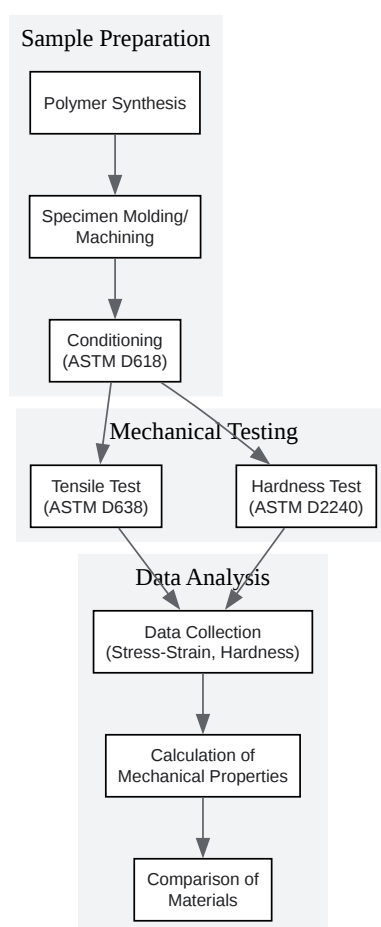
## Polymerization and Experimental Workflow Diagrams

The following diagrams illustrate the synthesis of **furfuryl acrylate**-based polymers and a typical experimental workflow for mechanical characterization.



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Caption: Synthesis of Poly(**furfuryl acrylate**) from Biomass.



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